

Hydrogen Bonding Dynamics in 2-(Pyrazolyl)phenol Crystal Structures

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Compound of Interest

Compound Name: 4-chloro-5-methyl-2-(1H-pyrazol-5-yl)phenol

CAS No.: 206986-84-7

Cat. No.: B1348972

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Executive Summary

The structural integrity and functional versatility of 2-(pyrazolyl)phenol derivatives are governed by a delicate interplay of hydrogen bonding interactions. This class of compounds is defined by a strong Intramolecular Hydrogen Bond (IMHB) between the phenolic hydroxyl group and the pyrazole imine nitrogen. This interaction is not merely a structural feature; it is the mechanistic engine driving Excited State Intramolecular Proton Transfer (ESIPT), a phenomenon critical for applications in OLEDs, fluorescent probes, and photostabilizers.

This guide provides a rigorous analysis of the crystallographic parameters, tautomeric equilibria, and experimental protocols necessary to isolate and characterize these systems. By synthesizing data from X-ray diffraction and spectroscopic studies, we establish a causal link between the planarized molecular architecture and its macroscopic optoelectronic properties.

Molecular Architecture & H-Bonding Dynamics

The core pharmacophore of 2-(pyrazolyl)phenol consists of a phenol ring linked to a pyrazole moiety. The ortho positioning of the hydroxyl group relative to the pyrazole nitrogen allows for

the formation of a six-membered hydrogen-bonded chelate ring.

The Planarization Effect

In the ground state, the IMHB (

) locks the two aromatic systems into a near-coplanar conformation. Without this bond, steric hindrance between the rings would force a twisted geometry.

- **Locking Mechanism:** The proton acts as a bridge, reducing the dihedral angle between the phenol and pyrazole planes to

.

- **Electronic Consequence:** Planarity maximizes

-conjugation across the molecule, lowering the HOMO-LUMO gap and facilitating charge transfer.

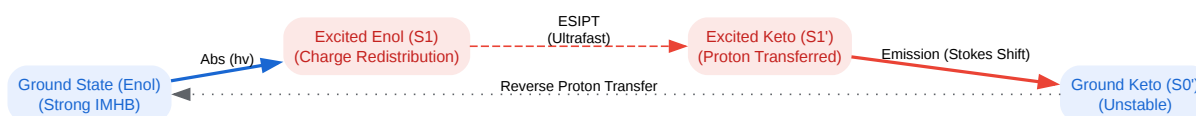
Tautomeric Equilibrium & ESIPT

The hydrogen bond mediates a rapid proton transfer upon photoexcitation. The molecule exists primarily as the Enol form in the ground state (

) but undergoes barrier-less proton transfer to the Keto tautomer in the excited state (

).

Figure 1: ESIPT Photophysical Cycle The following diagram illustrates the four-level photocycle driven by the hydrogen bond dynamics.



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Caption: The ESIPT cycle showing the conversion from Enol to Keto forms mediated by the intramolecular hydrogen bond.

Crystallographic Analysis

X-ray diffraction studies reveal that while the IMHB is the dominant intramolecular force, the crystal lattice is stabilized by a network of intermolecular interactions.

Quantitative Bond Parameters

The following table summarizes key geometric parameters derived from single-crystal X-ray diffraction of representative 2-(pyrazolyl)phenol derivatives (e.g., 2-[5-(4-hydroxyphenyl)-1-phenyl-1H-pyrazol-3-yl]phenol).

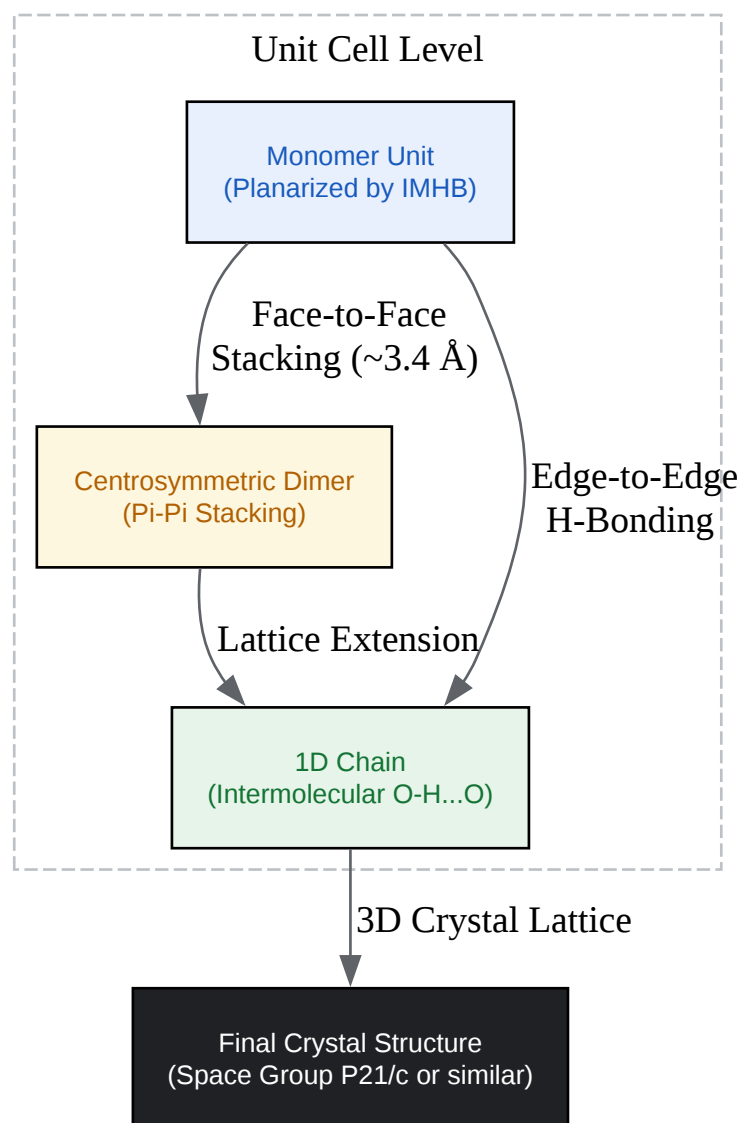
Parameter	Atom Pair	Typical Value (or)	Structural Significance
IMHB Distance	(Intra)	2.61 – 2.65	Indicates a very strong hydrogen bond (Short contact).
Proton Position		1.87 – 1.95	Proximity to N confirms pre-orientation for proton transfer.
Bond Angle		145 – 150	Deviation from 180 due to the constraints of the 6-membered ring.
Dihedral Angle	Phenyl-Pyrazole	7.5 – 8.6	Confirms coplanarity; critical for -stacking.
Intermolecular HB		2.70 – 2.85	Links monomers into chains or dimers (often along [201] or [100]).

Packing Motifs

The crystal packing is often hierarchical. The planar molecules stack via

interactions, while "free" hydroxyl groups (if present on substituents) form intermolecular hydrogen bonded chains.

Figure 2: Hierarchical Crystal Packing Logic



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Caption: Logic flow of crystal assembly from planar monomers to the 3D lattice structure.

Experimental Protocols

To ensure reproducibility in studying these hydrogen-bonding networks, the following protocols for synthesis and crystallization are recommended.

Synthesis: One-Pot Condensation

This method minimizes side products and maximizes the yield of the closed-ring pyrazole.

- Reagents: Combine equimolar amounts of 1-(2-hydroxyphenyl)-1,3-diketone derivative and hydrazine hydrate (or phenylhydrazine).
- Solvent: Ethanol or Methanol (Polar protic solvents stabilize the transition state).
- Reflux: Heat at reflux (

C for EtOH) for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).

- Precipitation: Cool to room temperature. Pour into ice-cold water if precipitation does not occur spontaneously.
- Purification: Filter the solid and wash with cold ethanol.

Crystal Growth: Slow Evaporation

High-quality single crystals suitable for X-ray diffraction require controlled supersaturation.

- Solvent System: Dissolve the purified solid in a mixture of Dichloromethane (DCM) and Methanol (1:1). The DCM solubilizes the aromatic core, while Methanol supports H-bonding interactions.
- Vessel: Use a narrow-neck vial covered with Parafilm containing 3–5 pinholes.
- Conditions: Store at
C in a vibration-free environment.
- Timeline: Crystals typically form within 48–72 hours.

Characterization Checklist

- IR Spectroscopy: Look for a broad, redshifted OH stretch () indicating strong IMHB, distinct from the sharp free phenol peak ().^[1]
- NMR (

H): The phenolic proton involved in IMHB will appear essentially downfield (

) and is often broad due to proton exchange dynamics.

Functional Implications[2]

The hydrogen bonding described above is the direct cause of the material's optical functionality.

- **Large Stokes Shift:** Because emission occurs from the Keto tautomer (formed after ESIPT), the emission wavelength is significantly red-shifted compared to absorption. This eliminates self-absorption, a key requirement for efficient solid-state fluorescence.
- **Solid-State Emission:** Unlike many fluorophores that quench in the solid state (ACQ), 2-(pyrazolyl)phenols often exhibit Aggregation-Induced Emission (AIE) or Crystallization-Enhanced Emission (CEE). The rigid IMHB prevents non-radiative decay via bond rotation.
- **Proton Transfer Inhibition:** In specific derivatives, strong intermolecular H-bonds can compete with the intramolecular bond. If the intermolecular forces twist the molecule (breaking planarity), ESIPT is inhibited, turning the fluorescence "OFF". This makes these crystals excellent candidates for mechanochromic sensors.

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